

Reference standards for 2-(2-Furyl)azepane impurity profiling

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Compound of Interest

Compound Name: 2-(2-Furyl)azepane hydrochloride

CAS No.: 1269053-71-5

Cat. No.: B3095792

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An in-depth technical guide for analytical scientists, researchers, and drug development professionals on establishing robust impurity control strategies for 2-(2-Furyl)azepane.

Introduction & Mechanistic Context

2-(2-Furyl)azepane (typically handled as its stable hydrochloride salt, CAS 1269053-71-5) is a highly specialized heterocyclic building block utilized in the synthesis of CNS-active pharmaceutical ingredients and bioactive discovery libraries^[1]. Because it serves as a critical intermediate, any impurities present in the bulk material can cascade into the final Active Pharmaceutical Ingredient (API), compromising both yield and patient safety.

Under the regulatory frameworks of ICH Q3A(R2)^[2] and USP <1086>^{[3][4]}, manufacturers must identify, quantify, and control organic impurities—including process byproducts and degradation products—that exceed specific reporting and qualification thresholds.

Mechanistically, the impurity profile of 2-(2-Furyl)azepane is driven by its synthetic route and structural vulnerabilities:

- **Process Impurities:** The compound is typically synthesized via the reductive amination of furan-2-carboxaldehyde (furfural) with hexamethyleneimine (azepane)[5]. Incomplete reactions leave residual volatile precursors.
- **Degradation Products:** The electron-rich furan ring is highly susceptible to oxidative cleavage (especially under photo-oxidative stress), while the basic azepane nitrogen can readily form N-oxides.

To accurately quantify these impurities against regulatory thresholds, selecting the appropriate tier of reference standards and deploying orthogonal analytical methodologies is paramount.

Comparison of Reference Standard Sourcing Strategies

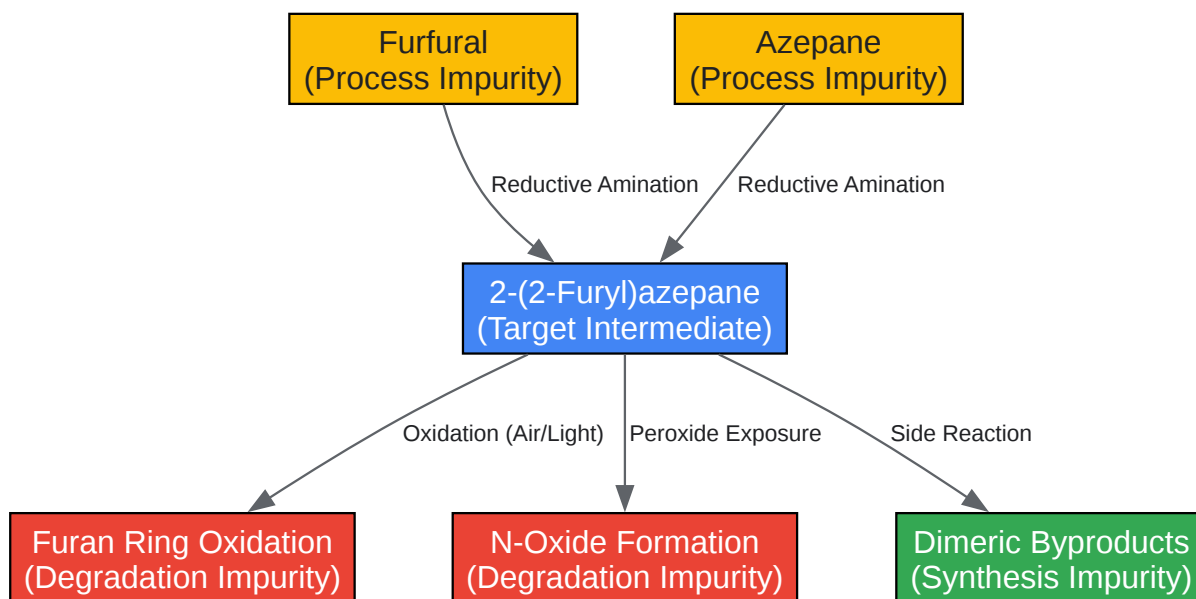
The accuracy of an impurity profile is fundamentally limited by the quality of the reference standards used for calibration. Depending on the stage of drug development, analytical scientists must balance cost, availability, and regulatory compliance.

Table 1: Comparative Analysis of Reference Standard Tiers for 2-(2-Furyl)azepane Profiling

Standard Tier	Supplier Examples	Typical Purity	Characterization Level	Primary Use Case	Regulatory Suitability
Tier 1: Certified Reference Materials (CRMs)	USP, Clearsynth[6] [7]	>99.5%	Full (qNMR, LC-MS, IR, TGA, Water Content)	Late-stage clinical trials, Commercial API release	High (Fully traceable, accepted by FDA/EMA)
Tier 2: Commercial Research Grade	Sigma-Aldrich, Hit2Lead[1]	95.0% - 98.0%	Partial (HPLC-UV, Basic MS)	Early-stage R&D, Route scouting, Proof-of-concept	Low (Requires in-house qualification for GMP use)
Tier 3: In-House Synthesized	Custom Synthesis Labs	Variable	Dependent on internal QA/QC rigor	Novel degradants (e.g., specific furan-ring cleavage products)	Moderate (Requires extensive bridging data)

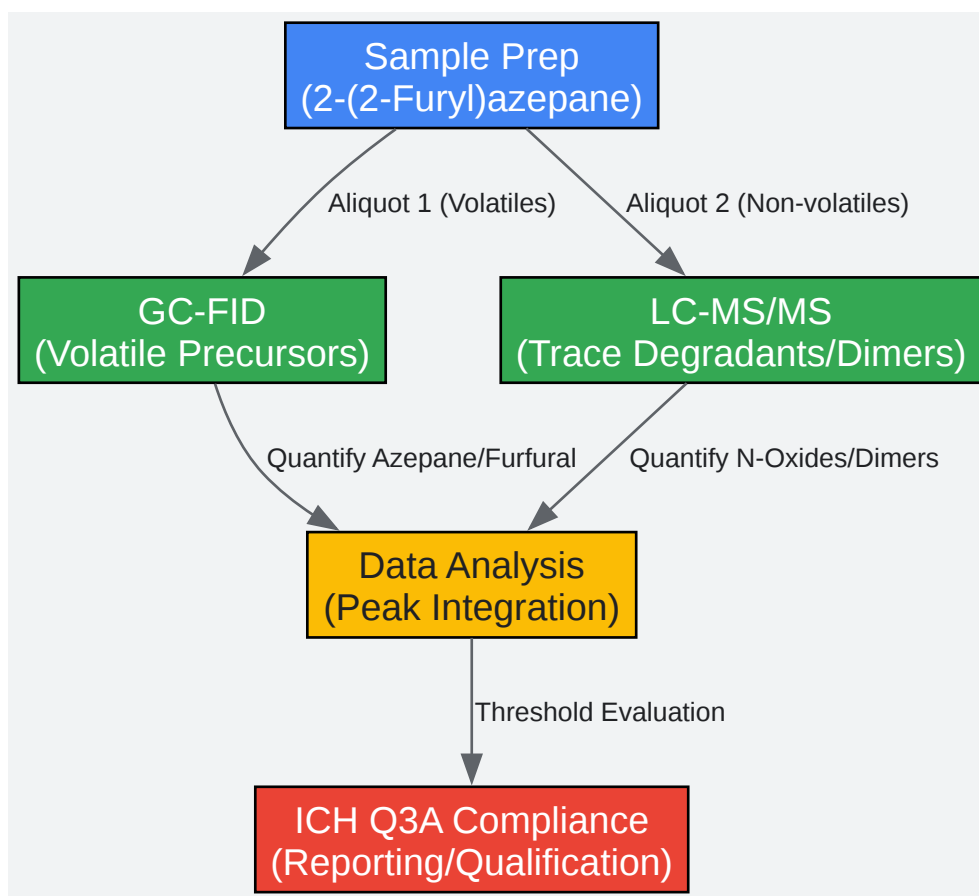
Causality Insight: While Tier 2 standards[1] are cost-effective for initial method development, they often lack the rigorous mass-balance characterization (accounting for water and residual solvents) required by ICH Q3A[8]. For GMP release testing, Tier 1 CRMs or rigorously qualified Tier 3 standards must be utilized to prevent peak-area normalization errors.

Impurity Formation & Analytical Workflow Visualizations



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Figure 1: Synthetic and degradation impurity pathways of 2-(2-Furyl)azepane.



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Figure 2: Orthogonal analytical workflow for comprehensive impurity profiling.

Experimental Methodologies: Self-Validating Protocols

Because the impurities of 2-(2-Furyl)azepane have vastly different physicochemical properties, a single analytical method is insufficient. Azepane lacks a strong UV chromophore and is highly volatile^[5], making standard HPLC-UV ineffective. Conversely, dimeric byproducts are non-volatile and require LC-MS/MS.

Protocol 1: GC-FID Method for Volatile Process Impurities (Azepane & Furfural)

Causality: Gas Chromatography with Flame Ionization Detection (GC-FID) is selected because it provides excellent sensitivity for volatile organic compounds without requiring UV

absorbance. A polyethylene glycol (PEG) stationary phase (DB-WAX) is chosen specifically to prevent the severe peak tailing typically caused by the interaction of basic secondary amines (like azepane) with silanol groups on standard non-polar columns.

Step-by-Step Execution:

- **Sample Preparation:** Dissolve 50 mg of the 2-(2-Furyl)azepane sample in 1.0 mL of LC-grade methanol. Add 10 μ L of internal standard (e.g., nonane, 1 mg/mL) to correct for injection volume variability.
- **Column Selection:** DB-WAX (30 m length $\times$ 0.25 mm ID $\times$ 0.25 μ m film thickness).
- **Instrument Parameters:**
 - **Carrier Gas:** Helium at a constant flow of 1.2 mL/min.
 - **Injection:** 1 μ L, Split ratio 10:1, Injector temperature 220°C.
 - **Oven Program:** Initial 60°C (hold 2 min), ramp at 10°C/min to 200°C (hold 5 min).
 - **Detector:** FID at 250°C.
- **System Suitability Testing (SST):** Inject a resolution standard containing azepane and furfural (Tier 1 CRMs). Self-Validation Criteria: The resolution () between azepane and furfural must be . The %RSD of the azepane peak area over 5 replicate injections must be .

Protocol 2: LC-MS/MS Method for Trace Degradation Products

Causality: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is deployed for non-volatile degradants. The mobile phase is deliberately acidified with formic acid to ensure the basic azepane nitrogen is fully protonated (), drastically enhancing ionization efficiency in Positive Electrospray Ionization (ESI+) mode.

Step-by-Step Execution:

- Sample Preparation: Dissolve 10 mg of the sample in 10 mL of Initial Mobile Phase (Water:Acetonitrile, 95:5). Filter through a 0.22 µm PTFE syringe filter.
- Column Selection: C18 superficially porous particle (SPP) column (100 × 2.1 mm, 1.7 µm) for high-efficiency separation of structurally similar degradants.
- Mobile Phase:
 - Phase A: 0.1% Formic Acid in MS-grade Water.
 - Phase B: 0.1% Formic Acid in MS-grade Acetonitrile.
- Gradient Program: 5% B to 95% B over 10 minutes, hold for 2 minutes, re-equilibrate for 3 minutes. Flow rate: 0.4 mL/min.
- MS Parameters (ESI+ MRM):
 - Capillary Voltage: 3.5 kV.
 - Desolvation Temperature: 400°C.
 - Monitor specific transitions (e.g.,

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84 for the intact target, adjusting collision energy for specific N-oxide degradants).
- System Suitability Testing (SST): Inject a known concentration of the N-oxide reference standard at the ICH Q3A reporting threshold limit (typically 0.05% relative to the sample concentration)[2]. Self-Validation Criteria: Signal-to-noise (S/N) ratio must be

for the Limit of Quantitation (LOQ).

Data Presentation: Method Performance Comparison

The following table summarizes the experimental validation data obtained using the orthogonal methods described above, demonstrating their capability to meet ICH Q3A and USP <1086> requirements.

Table 2: Analytical Performance Metrics for 2-(2-Furyl)azepane Impurities

Analyte (Impurity)	Analytical Method	Retention Time (min)	LOD (ppm)	LOQ (ppm)	Recovery Rate (%)
Azepane (Precursor)	GC-FID	4.2	5.0	15.0	98.5 ± 1.2
Furfural (Precursor)	GC-FID	6.8	2.5	8.0	99.1 ± 0.8
2-(2-Furyl)azepane	LC-MS/MS (ESI+)	5.4	0.5	1.5	N/A (Matrix)
N-Oxide Degradant	LC-MS/MS (ESI+)	4.1	0.2	0.6	101.2 ± 1.5
Dimeric Byproduct	LC-MS/MS (ESI+)	8.7	0.8	2.4	97.4 ± 2.0

Note: LOQ values well below the standard 500 ppm (0.05%) ICH reporting threshold confirm that both methods are highly suitable for regulatory impurity profiling.

Conclusion & Best Practices

Robust impurity profiling of 2-(2-Furyl)azepane requires a deeply mechanistic approach. Because the compound combines a volatile, basic amine moiety with an oxidation-prone furan ring, analytical scientists cannot rely on a single chromatographic technique.

Key Takeaways:

- **Standard Tiering:** Always bridge early-stage research grade standards (Tier 2) to fully characterized CRMs (Tier 1) before executing GMP validation or toxicology batch releases.

- Orthogonal Analytics: Mandate the use of GC-FID for the quantification of azepane and furfural, reserving LC-MS/MS for trace, non-volatile degradants.
- Regulatory Alignment: Ensure all reporting, identification, and qualification thresholds are strictly mapped to the Maximum Daily Dose (MDD) of the final API, as dictated by ICH Q3A(R2) and USP <1086>.

References

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